

An In-depth Technical Guide to Dabrafenib (GSK2118436): Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: 5-Bromo-2,3-difluorobenzene
methanol

Cat. No.: B13021340

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A Note on Chemical Identification: The provided CAS number 887585-71-9 does not correspond to a publicly documented chemical substance. However, the context of the query strongly suggests an interest in the well-documented BRAF inhibitor, Dabrafenib. This guide will focus on Dabrafenib, also known as GSK2118436, which is a key therapeutic agent in cancer research and treatment. The CAS number for Dabrafenib free base is 1195765-45-7, and for its mesylate salt, it is 1195768-06-9.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the chemical and physical properties of Dabrafenib, along with its mechanism of action and practical considerations for its use in a laboratory setting.

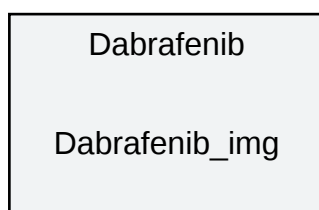
Compound Identification and Structure

Dabrafenib is a potent and selective inhibitor of the RAF kinases, which are crucial components of the MAPK/ERK signaling pathway.^{[1][2]} Its chemical structure is designed for oral

bioavailability and targeted action against specific mutations in the BRAF gene, most notably the V600E mutation.[1][3]

- IUPAC Name: N-{3-[5-(2-Amino-4-pyrimidinyl)-2-(1,1-dimethylethyl)-1,3-thiazol-4-yl]-2-fluorophenyl}-2,6-difluorobenzenesulfonamide[1]
- Synonyms: GSK2118436, Tafinlar[1]
- Molecular Formula: C₂₃H₂₀F₃N₅O₂S₂[1][4]
- Molecular Weight: 519.56 g/mol [1][2][4][5]

The following diagram illustrates the two-dimensional chemical structure of Dabrafenib.



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Caption: 2D Structure of Dabrafenib.

Physicochemical Properties

The physicochemical properties of a compound are critical for its handling, formulation, and pharmacokinetic profile. Dabrafenib is a solid powder at room temperature.[1]

Property	Value	Source
Appearance	Solid powder	[1]
Purity (typical)	>98% or >99% by HPLC	[2][4]
Solubility	Soluble in DMSO (e.g., at 30 mg/mL).[2][4] Soluble in ethanol at 1 mg/mL with slight warming.[2][4]	[1][2][4]
Storage (Powder)	Stable for months at room temperature, or for up to 3 years at -20°C.[1][2][4]	[1][2][4]
Storage (In Solution)	Store at -20°C and use within 3 months to prevent loss of potency. It is recommended to aliquot to avoid multiple freeze-thaw cycles.[2][4]	[2][4]

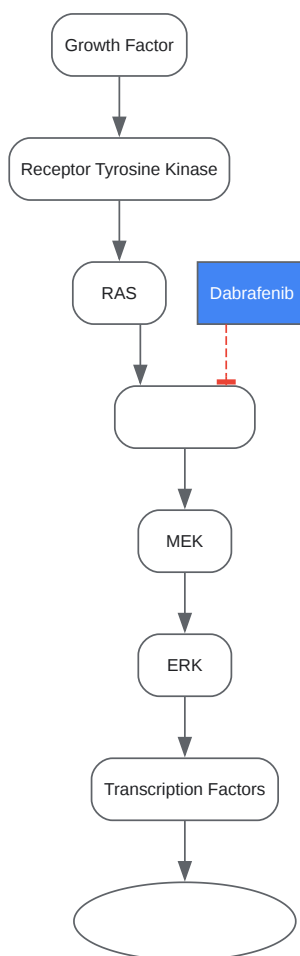
Expert Insight: The solubility of Dabrafenib in DMSO is a key practical detail for in vitro studies. When preparing stock solutions, it is crucial to use anhydrous DMSO to prevent moisture contamination, which can reduce solubility.[5] For cellular assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid off-target effects.

Mechanism of Action and Biological Activity

Dabrafenib is a highly selective ATP-competitive inhibitor of RAF kinases.[3] Its primary targets are the mutated forms of the BRAF protein, particularly BRAF V600E.[2][3][4][5]

The mitogen-activated protein kinase (MAPK) signaling pathway is a critical regulator of cell growth, proliferation, and survival. In many cancers, particularly melanoma, mutations in the BRAF gene lead to constitutive activation of this pathway, driving uncontrolled cell division. Dabrafenib's mechanism of action involves binding to the ATP-binding site of the mutated BRAF kinase, thereby inhibiting its activity and downstream signaling. This leads to the inhibition of MEK and ERK phosphorylation, ultimately resulting in the suppression of tumor cell proliferation and induction of apoptosis.[3]

The following diagram illustrates the simplified MAPK/ERK signaling pathway and the point of inhibition by Dabrafenib.



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Caption: Simplified MAPK/ERK signaling pathway and Dabrafenib's point of inhibition.

In Vitro Activity: Dabrafenib demonstrates potent inhibitory activity against various BRAF mutants in cell-free assays, with IC50 values in the low nanomolar range.

Target	IC50 (nM)	Source
BRAF V600E	0.6 - 0.7	[2] [5]
BRAF V600K	0.5	[2] [4]
Wild-type BRAF	3.2 - 5.2	[2] [4] [5]
c-RAF	5.0 - 6.3	[2] [4] [5]

Expert Insight: The selectivity of Dabrafenib for mutant BRAF over the wild-type form is a key aspect of its therapeutic window. This selectivity helps to minimize off-target effects in cells that do not carry the BRAF mutation. However, it is important to note that Dabrafenib can also inhibit other kinases at higher concentrations.[\[3\]](#)

Experimental Protocols: Preparation of Dabrafenib Stock Solution

Accurate and consistent preparation of stock solutions is fundamental for reproducible experimental results. The following is a standard protocol for preparing a 10 mM Dabrafenib stock solution in DMSO.

Materials:

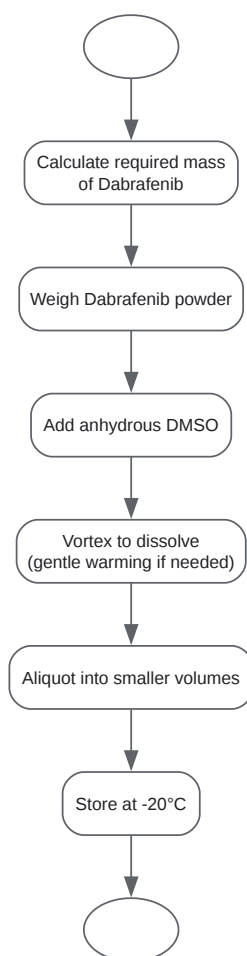
- Dabrafenib powder (lyophilized)[\[2\]](#)[\[4\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Calculate the required mass of Dabrafenib: For a 10 mM stock solution, the required mass can be calculated using the formula: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$. For example, to prepare 1 mL of a 10 mM stock solution:

- $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 519.56 \text{ g/mol} = 0.0051956 \text{ g} = 5.2 \text{ mg}$
- Weigh the Dabrafenib powder: Carefully weigh the calculated amount of Dabrafenib powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolve the powder: Vortex the tube until the powder is completely dissolved. Gentle warming in a water bath may be used to aid dissolution.^{[2][4]}
- Aliquot and store: Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months.^{[2][4]}

The following workflow diagram outlines the process for preparing a Dabrafenib stock solution.



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Caption: Workflow for preparing a Dabrafenib stock solution.

Conclusion

Dabrafenib is a cornerstone in the targeted therapy of BRAF-mutated cancers. A thorough understanding of its chemical and physical properties is essential for its effective and safe use in research and drug development. This guide provides a foundational overview to aid scientists in their work with this important compound. It is always recommended to consult the specific product datasheet and relevant safety data sheets (SDS) for the most up-to-date and detailed information.

References

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